Comprehensive Technical Guide: Spectroscopic Characterization of (4-Methoxyoxan-4-yl)methanamine[1]

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Compound of Interest

Compound Name:	*(4-Methoxyoxan-4-yl)methanamine*
CAS No.:	*1269755-10-3*
Cat. No.:	*B1506551*

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Executive Summary

This technical guide details the spectroscopic identification and quality control protocols for **(4-Methoxyoxan-4-yl)methanamine** (CAS: 1269755-10-3).[1] As a gem-disubstituted tetrahydropyran derivative, this molecule serves as a critical fragment in medicinal chemistry, particularly for modulating lipophilicity and metabolic stability in CNS-targeted drug discovery.[1]

This document is structured to provide researchers with a self-validating analytical framework, moving beyond simple data listing to explain the causality of spectral features and the methodology required for rigorous verification.

Part 1: Molecular Identity & Physicochemical Profile[1]

Before instrumental analysis, the fundamental properties must be established to select appropriate solvents and ionization methods.[1]

Property	Value	Notes
IUPAC Name	(4-methoxytetrahydro-2H-pyran-4-yl)methanamine	Also known as 4-methoxy-4-(aminomethyl)tetrahydropyran
CAS Number	1269755-10-3	Verified identifier for procurement/database search
Formula	$C_7H_{15}NO_2$	
Mol.[1][2][3][4][5][6] Weight	145.20 g/mol	Monoisotopic Mass: 145.1103
Appearance	Colorless to pale yellow liquid	Amine oxidation may cause yellowing over time
Solubility	High in MeOH, DCM, DMSO	Moderate water solubility due to ether/amine polarity

Part 2: Spectroscopic Data & Analysis

Nuclear Magnetic Resonance (NMR) Spectroscopy

Operational Insight: The symmetry of the tetrahydropyran ring simplifies the spectrum.[1] The molecule possesses a plane of symmetry passing through C4 and the ring oxygen.[1] Consequently, protons at C2/C6 are chemically equivalent, as are those at C3/C5.[1]

^{1}H NMR Data (Reference in $CDCl_3$, 400 MHz)

Position	Shift (δ, ppm)	Multiplicity	Integration	Assignment Logic
-OCH_3	3.25 – 3.30	Singlet (s)	3H	Characteristic methoxy group attached to quaternary carbon.[1]
-CH_2-NH_2	2.65 – 2.75	Singlet (s)	2H	Methylene adjacent to amine.[1] Appears as singlet due to quaternary C4.[1]
C2-H / C6-H	3.65 – 3.80	Multiplet (m)	4H	Deshielded by adjacent ether oxygen in the ring.[1]
C3-H / C5-H	1.55 – 1.75	Multiplet (m)	4H	Shielded methylene groups in the ring.[1]
-NH_2	1.2 – 1.8	Broad (br)	2H	Variable shift; exchangeable with D_2O. Often overlaps with alkyl region.[1]

Technical Note on Solvent Effects: If the sample is a hydrochloride salt (common for stability), the -CH_2-NH_2 signal will shift downfield (δ 3.0–3.2 ppm) due to the positive charge on the nitrogen.[1] For salts, DMSO-d_6 is the preferred solvent to visualize the ammonium protons (~8.0 ppm, broad).[1]

^{13}C NMR Data (Proton Decoupled)

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Carbon Type	Shift (δ, ppm)	Assignment Logic
Quaternary (C4)	72.0 – 74.0	Deshielded by both oxygen (-OMe) and alkyl group.[1]
Ring C2 / C6	63.0 – 64.5	Alpha to ring oxygen.
-CH_2-NH_2	48.0 – 50.0	Alpha to amine; distinct from methoxy.[1]
-OCH_3	48.0 – 49.0	Methoxy carbon (check HSQC to distinguish from CH_2-NH_2). [1]
Ring C3 / C5	30.0 – 32.0	Beta to ring oxygen; most shielded carbons.

Infrared (IR) Spectroscopy

Method: ATR-FTIR (Attenuated Total Reflectance) on neat liquid.[1]

- Primary Amine Stretches (N-H): Two weak-to-medium bands at 3300–3400 cm^{-1} (symmetric and asymmetric stretching).[1]
- C-H Stretching:2850–2950 cm^{-1} (Alkyl C-H).[1]
- Ether Stretches (C-O-C): Strong bands in the 1080–1150 cm^{-1} region.[1] This is the "fingerprint" of the tetrahydropyran and methoxy moieties.[1]
- N-H Bend (Scissoring): ~1600 cm^{-1}.[1]

Mass Spectrometry (MS)

Method: ESI (Electrospray Ionization) or CI (Chemical Ionization).[1]

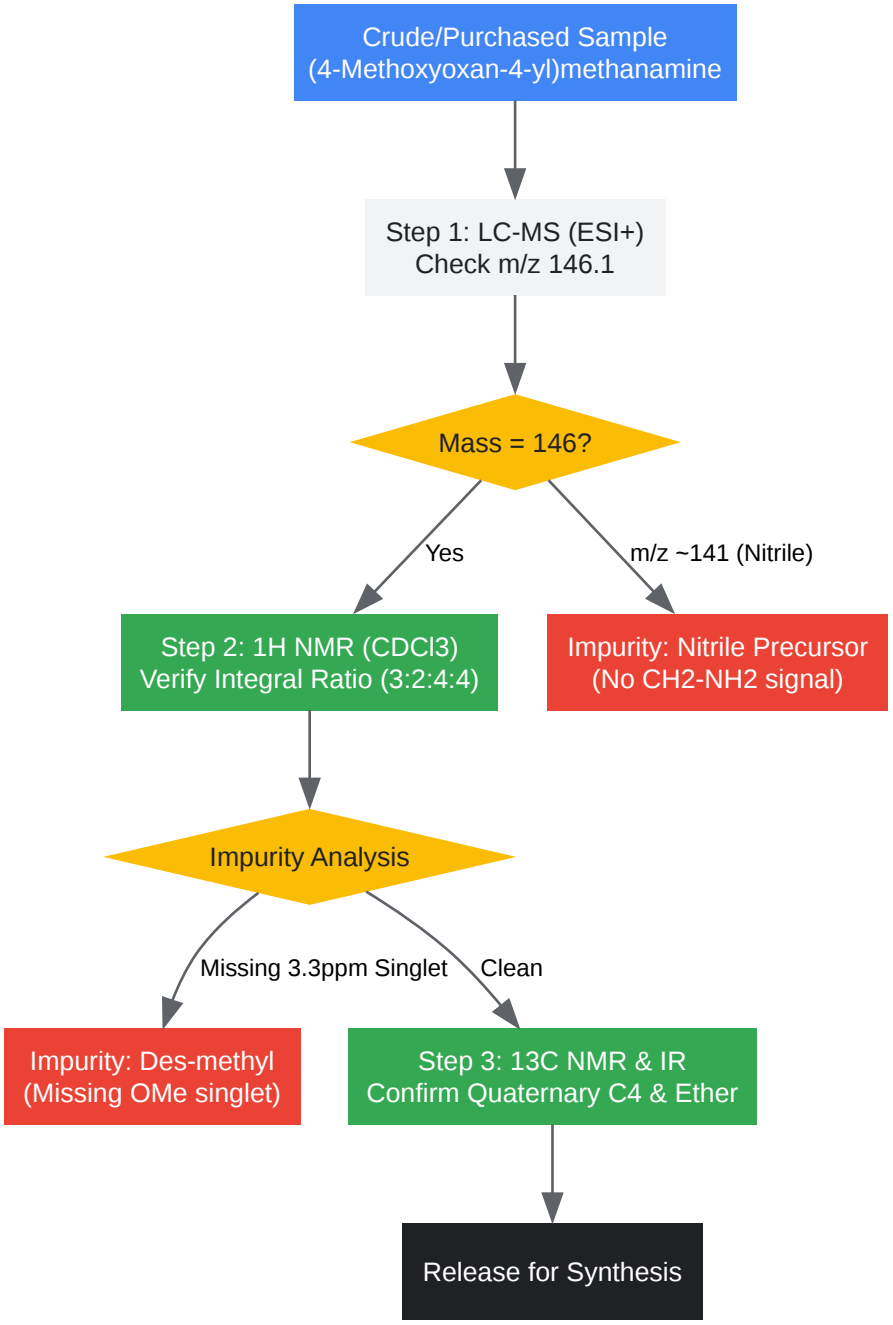
- Parent Ion $[M+H]^+$:m/z 146.1 (Base peak in ESI+).[1]
- Fragmentation Pattern:
  - m/z 129: Loss of NH_3 (Characteristic of primary amines).[1]

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- m/z 114: Loss of -OCH_3 (Methanol loss pathway).[1]
- m/z 88: Tetrahydropyran ring fragmentation (Retro-Diels-Alder type cleavage).

Part 3: Characterization Workflow & Decision Tree

The following diagram illustrates the logical flow for validating this compound, distinguishing it from common synthetic impurities like the non-methylated amino-pyran or the nitrile precursor.



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Figure 1: Analytical decision tree for validating **(4-Methoxyoxan-4-yl)methanamine**, prioritizing mass confirmation followed by structural elucidation via NMR.

Part 4: Experimental Protocols

Sample Preparation for High-Resolution NMR

Objective: Eliminate water peaks that obscure the amine region and ensure accurate integration.

- Solvent Selection: Use $CDCl_3$ (99.8% D) stored over molecular sieves.[1]
  - Why: Acidic impurities in chloroform can protonate the amine, broadening the peaks.[1] Neutralize solvent with basic alumina if necessary.[1]
- Concentration: Dissolve 10–15 mg of sample in 0.6 mL solvent.
  - Why: High concentrations can cause viscosity broadening; low concentrations lose the minor ^{13}C satellites (for purity checks).[1]
- Acquisition Parameters:
  - Pulse Angle: 30° (ensure relaxation).[1]
  - Relaxation Delay (d1): ≥ 5 seconds (crucial for accurate integration of the methoxy singlet vs. ring multiplet).[1]
  - Scans: 16 (^1H), 512+ (^{13}C).[1]

GC-MS Purity Assay

Objective: Quantify volatile impurities (solvents, starting materials).[1]

- Column: HP-5ms or equivalent (5% phenyl-methylpolysiloxane).[1]
- Carrier Gas: Helium @ 1.0 mL/min.[1]

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- Inlet: 250°C, Split 20:1.
- Oven Program:
  - Hold 50°C for 2 min.
  - Ramp 15°C/min to 250°C.
  - Hold 5 min.
- Detection: FID (for quantitation) and MS (for ID).
- Note: As a primary amine, the compound may tail on standard columns.[1] Derivatization with trifluoroacetic anhydride (TFAA) is recommended if peak shape is poor.[1]

Part 5: Synthesis Context & Impurity Profile[7]

Understanding the synthesis informs what impurities to look for.[1] This compound is typically synthesized via the Strecker synthesis or nucleophilic addition to a ketone.[1]

- Starting Material: Tetrahydro-4H-pyran-4-one.[1]
- Key Intermediate: 4-methoxy-tetrahydro-2H-pyran-4-carbonitrile.[1]
- Reduction: The nitrile is reduced (e.g., $LiAlH_4$ or H_2/Raney Ni) to the amine.[1]

Common Impurities:

- Unreduced Nitrile: Look for IR stretch at ~2240 cm^{-1} (C≡N) and absence of CH_2-NH_2 in NMR.[1]
- Over-alkylation: Secondary amines formed during reduction.[1] Check MS for [2M-NH3+H] dimers.[1]
- Hydrolysis Product: 4-methoxytetrahydro-2H-pyran-4-carboxylic acid (if exposed to moisture/air over time).[1]

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